

Ellagic Acid Dihydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Ellagic acid dihydrate*

Cat. No.: *B173945*

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Introduction

Ellagic acid is a naturally occurring polyphenolic compound found in numerous fruits, nuts, and seeds, such as pomegranates, berries, and walnuts. It exists primarily in the form of hydrolyzable tannins called ellagitannins, which release ellagic acid upon hydrolysis in the gut. [1][2] The hydrated form, **ellagic acid dihydrate**, is of significant interest to the scientific community for its potent antioxidant, anti-inflammatory, anti-mutagenic, and anti-carcinogenic properties. [1][3][4] This document provides a detailed technical overview of **ellagic acid dihydrate**, focusing on its core molecular properties, its role in key cellular signaling pathways, and common experimental methodologies used in its study.

Core Molecular and Chemical Properties

Ellagic acid dihydrate is a planar molecule whose structure enables it to accept electrons, contributing to its antioxidant capabilities. [5][6] It is characterized as a dilactone of hexahydroxydiphenic acid. [4] The key quantitative data for this compound are summarized below.

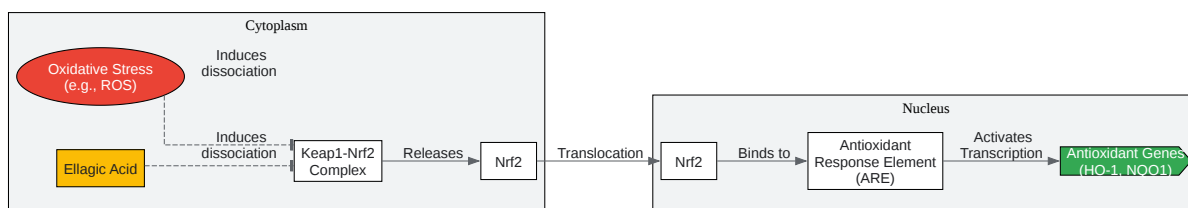
Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₀ O ₁₀ (or C ₁₄ H ₆ O ₈ · 2H ₂ O)	[4][7][8]
Molecular Weight	338.22 g/mol	[4][7][8][9]
CAS Number	133039-73-3 (dihydrate); 476-66-4 (anhydrous)	[4][7][10]
Appearance	Slightly beige powder	[4]
Melting Point	>300 °C	[10]
Solubility	1 M NaOH: 10 mg/mL; ethanol: 10 mg/mL	[4][9]
Purity (Assay)	≥98% (by HPLC)	[4]

Involvement in Cellular Signaling Pathways

Ellagic acid exerts its diverse biological effects by modulating multiple intracellular signaling pathways. Its ability to interact with key regulatory proteins makes it a promising candidate for further investigation in drug development.

Nrf2 Antioxidant Response Pathway

Ellagic acid is a known activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway, a critical cellular defense mechanism against oxidative stress.[3] Under stress conditions, ellagic acid facilitates the dissociation of Nrf2 from its inhibitor, Keap1, allowing Nrf2 to translocate to the nucleus. There, it initiates the transcription of antioxidant genes, such as heme oxygenase-1 (HO-1) and quinone oxidoreductase 1 (NQO1).[3][11]

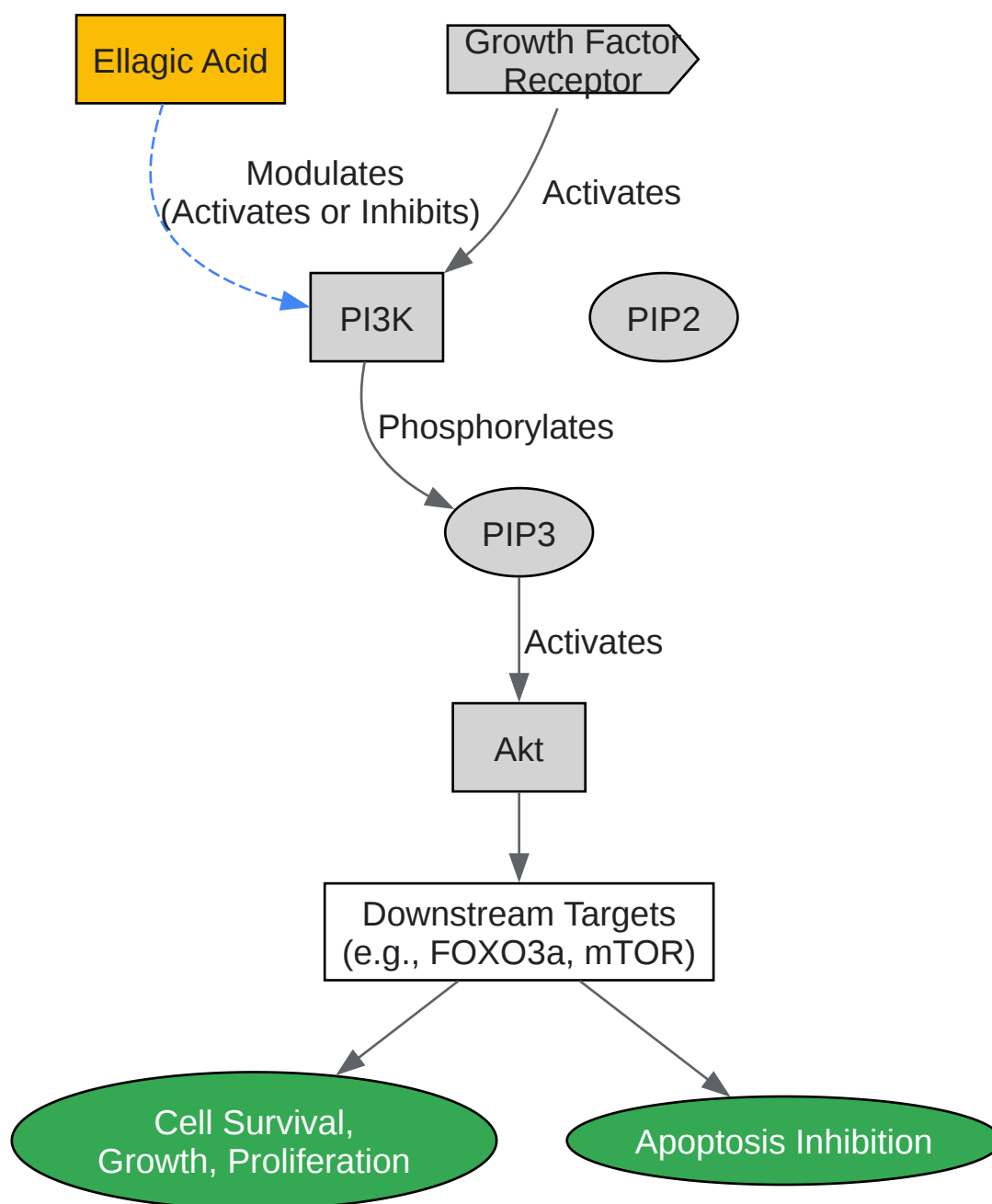


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Fig 1. Ellagic acid-mediated activation of the Nrf2 pathway.

PI3K/Akt Survival Pathway

The PI3K/Akt pathway is crucial for cell survival, growth, and proliferation. Ellagic acid has been shown to activate this pathway, which can be protective in certain contexts, such as mitigating adrenaline-induced cardiotoxicity.[11] However, in other contexts, such as in high-glucose-induced injury in mesangial cells, ellagic acid has been observed to inhibit the PI3K/Akt pathway, demonstrating its context-dependent mechanism of action.[12]



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Fig 2. Modulation of the PI3K/Akt signaling pathway by Ellagic Acid.

Cell Cycle and Apoptosis Regulation in Cancer

Ellagic acid has demonstrated significant anti-cancer potential by targeting hallmarks of cancer. [13] It can inhibit cyclin-dependent kinase 6 (CDK6), a key regulator of the cell cycle, leading to G1 arrest.[13] Furthermore, it modulates the expression of tumor suppressor proteins like p53

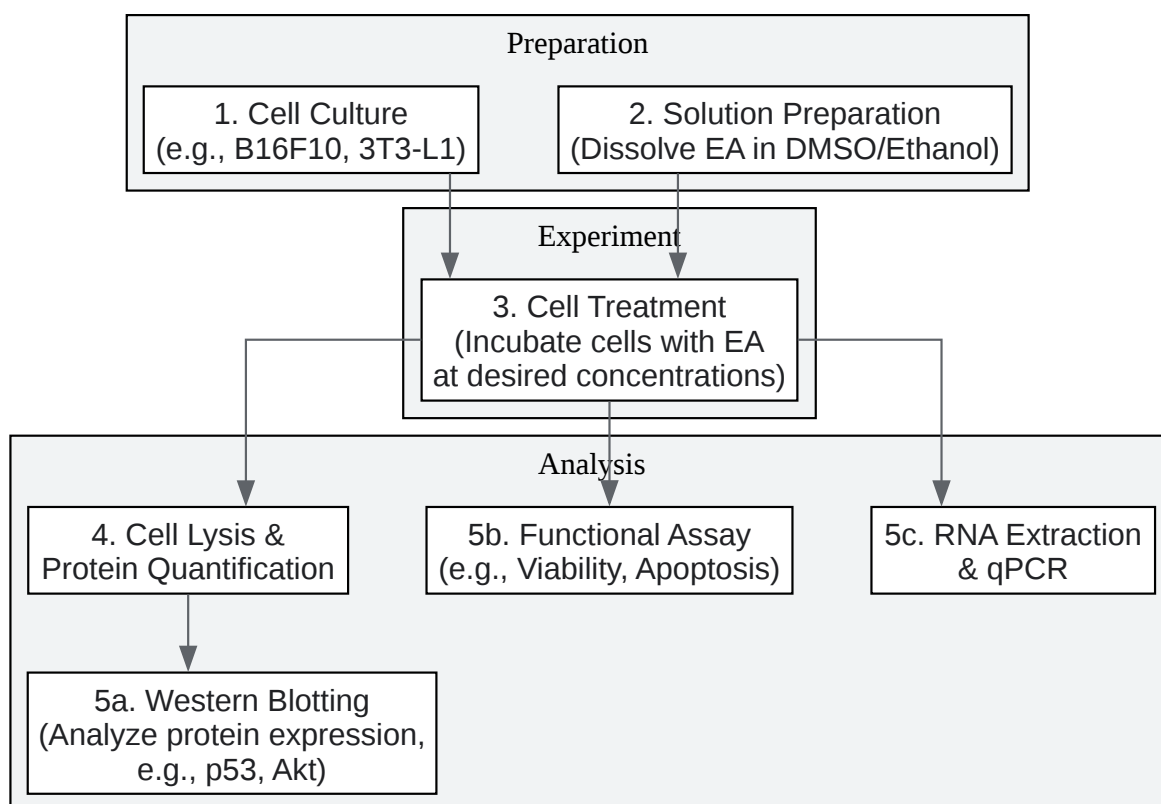
and p21.[12][13] In the context of apoptosis, ellagic acid can influence both the intrinsic (mitochondrial) and extrinsic pathways, promoting programmed cell death in cancer cells.[13]

Experimental Protocols and Methodologies

The study of **ellagic acid dihydrate** involves a range of standard biochemical and cell biology techniques. While specific parameters vary between experiments, the general workflows provide a foundation for research design.

General Workflow for In Vitro Analysis

A typical experimental workflow to investigate the effects of ellagic acid on a specific cellular process, such as a signaling pathway, involves cell culture, treatment, and subsequent molecular analysis.



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Fig 3. Generalized workflow for studying Ellagic Acid's cellular effects.

Methodology Overviews

- **Preparation of Ellagic Acid Solutions:** Due to its low water solubility, **ellagic acid dihydrate** is typically dissolved in a solvent like dimethyl sulfoxide (DMSO) or ethanol to create a stock solution.[9] Slight heating may be necessary for complete solubilization in ethanol. Alkaline solutions can also be used but are less stable and should be prepared immediately before use.
- **High-Performance Liquid Chromatography (HPLC):** This technique is standard for determining the purity of ellagic acid powder (typically $\geq 98\%$) and for quantifying its concentration in experimental samples, such as extracts or biological fluids.[4] A reversed-phase C18 column is commonly used with a mobile phase consisting of an acidified aqueous solution and an organic solvent like methanol or acetonitrile.
- **Cell Viability and Proliferation Assays:** To assess the cytotoxic or anti-proliferative effects of ellagic acid, assays such as MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or WST-1 are frequently employed. These colorimetric assays measure the metabolic activity of living cells. Studies have used cell lines like 3T3-L1 murine preadipocytes to investigate effects on adipogenesis.[1]
- **Western Blotting:** This is a key technique for investigating the impact of ellagic acid on signaling pathways.[12] After treating cells with ellagic acid, cell lysates are prepared, and proteins are separated by SDS-PAGE. Specific antibodies are used to detect the expression levels of total and phosphorylated proteins of interest (e.g., Akt, p53, Nrf2), providing insight into pathway activation or inhibition.[12]
- **Solubility and Dissolution Studies:** To characterize the physicochemical properties of ellagic acid formulations, solubility is often tested in distilled water or other relevant media.[2] Samples are agitated for a set period (e.g., 72 hours), and the concentration of dissolved ellagic acid in the supernatant is quantified, typically by HPLC.[2]

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